

An In-depth Technical Guide to DNP-PEG4-alcohol: Chemical Properties and Synthesis

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Compound of Interest

Compound Name: DNP-PEG4-alcohol

Cat. No.: B607169

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This technical guide provides a comprehensive overview of the chemical properties and a detailed representative synthesis protocol for **DNP-PEG4-alcohol**. This bifunctional molecule, incorporating a 2,4-dinitrophenyl (DNP) group, a tetraethylene glycol (PEG4) spacer, and a terminal hydroxyl group, is a valuable tool in various biomedical research and drug development applications. The DNP moiety serves as a hapten for immunological detection, while the hydrophilic PEG spacer enhances solubility and provides a flexible linker. The terminal alcohol allows for further conjugation to other molecules of interest.

Core Chemical and Physical Properties

DNP-PEG4-alcohol is a well-defined molecule with consistent properties that are crucial for its application in sensitive biological and chemical systems. The following table summarizes its key quantitative data.

Property	Value	Reference(s)
CAS Number	1807520-99-5	[1]
Molecular Formula	C ₁₄ H ₂₁ N ₃ O ₈	[1][2][3]
Molecular Weight	359.34 g/mol	[1]
Exact Mass	359.1329 u	
Purity	Typically ≥95% - 98%	
Appearance	Varies; often a solid	
Solubility	Soluble in DMSO	
Storage Conditions	Short term (days to weeks) at 0-4°C, protected from light. Long term (months to years) at -20°C.	
IUPAC Name	2-(2-(2-(2-((2,4-dinitrophenyl)amino)ethoxy)ethoxy)ethoxy)ethan-1-ol	
SMILES	OCCOCCOCCOCCNC1=CC=C(C(=O)O)C=C1C(=O)O	

Synthesis of DNP-PEG4-alcohol: A Representative Experimental Protocol

The synthesis of **DNP-PEG4-alcohol** is typically achieved through the nucleophilic aromatic substitution reaction between amino-PEG4-alcohol and 2,4-dinitrofluorobenzene (DNFB), often referred to as Sanger's reagent. This reaction is a well-established method for the dinitrophenylation of primary amines.

Materials and Reagents

- Amino-PEG4-alcohol (1-amino-11-hydroxy-3,6,9-trioxaundecane)

- 2,4-Dinitrofluorobenzene (DNFB)
- Anhydrous N,N-Dimethylformamide (DMF)
- Triethylamine (TEA) or Diisopropylethylamine (DIPEA)
- Ethyl acetate (EtOAc)
- Hexanes
- Saturated aqueous sodium bicarbonate (NaHCO_3) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous sodium sulfate (Na_2SO_4) or magnesium sulfate (MgSO_4)
- Silica gel for column chromatography

Step-by-Step Synthesis Procedure

- **Reaction Setup:** In a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve amino-PEG4-alcohol in anhydrous DMF.
- **Addition of Base:** Add triethylamine or DIPEA to the solution. The base acts as an acid scavenger for the hydrofluoric acid (HF) generated during the reaction.
- **Addition of DNFB:** Slowly add a solution of 2,4-dinitrofluorobenzene in anhydrous DMF to the reaction mixture at room temperature.
- **Reaction Monitoring:** Stir the reaction mixture at room temperature. The progress of the reaction can be monitored by thin-layer chromatography (TLC) until the starting amino-PEG4-alcohol is consumed.
- **Work-up:**
 - Quench the reaction by adding water.
 - Extract the aqueous layer with ethyl acetate.

- Combine the organic layers and wash sequentially with saturated aqueous NaHCO_3 solution and brine.
- Dry the organic layer over anhydrous Na_2SO_4 or MgSO_4 .
- Filter and concentrate the solution under reduced pressure to obtain the crude product.

Purification

The crude **DNP-PEG4-alcohol** is purified by silica gel column chromatography. A gradient elution system, for example, starting with a mixture of ethyl acetate and hexanes and gradually increasing the polarity with methanol, is often effective in isolating the pure product.

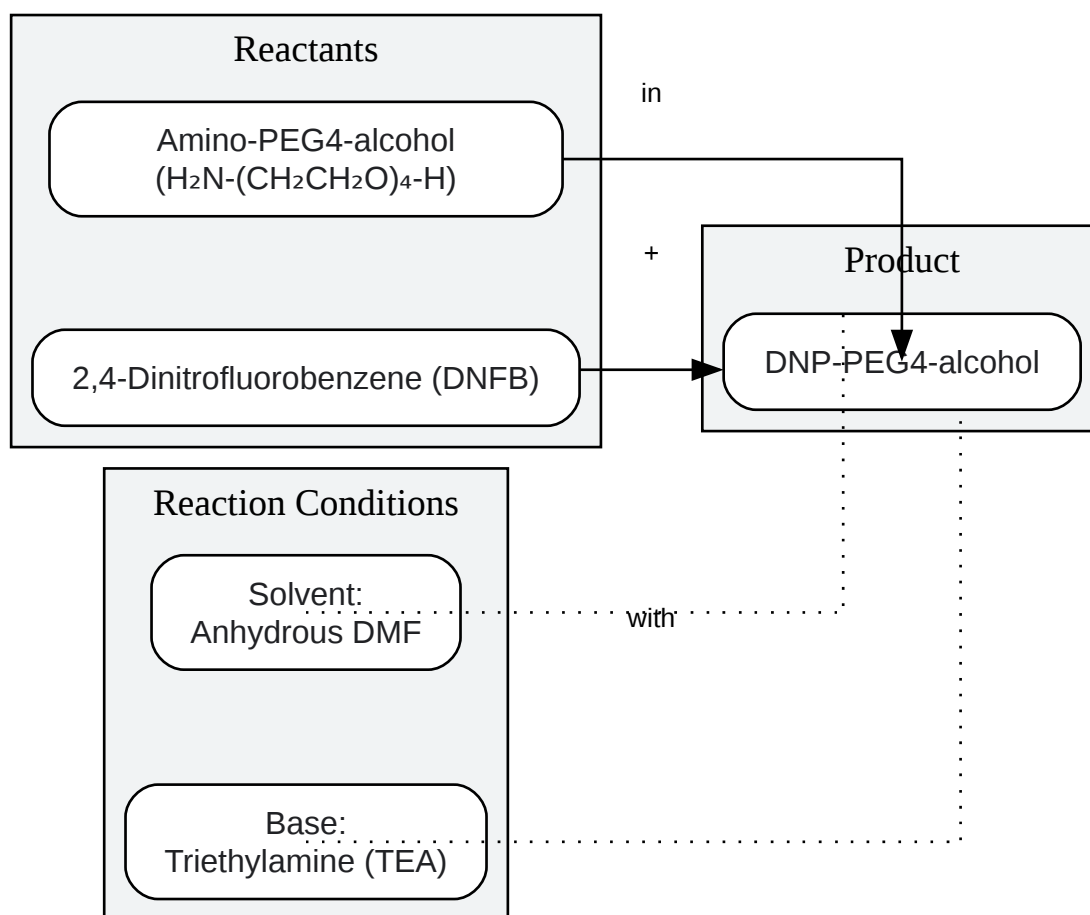
Characterization

The identity and purity of the synthesized **DNP-PEG4-alcohol** can be confirmed by standard analytical techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy (^1H and ^{13}C): To confirm the molecular structure.
- Mass Spectrometry (MS): To verify the molecular weight.
- High-Performance Liquid Chromatography (HPLC): To assess the purity of the final compound.

Synthesis Workflow

The following diagram illustrates the synthetic pathway for **DNP-PEG4-alcohol**.



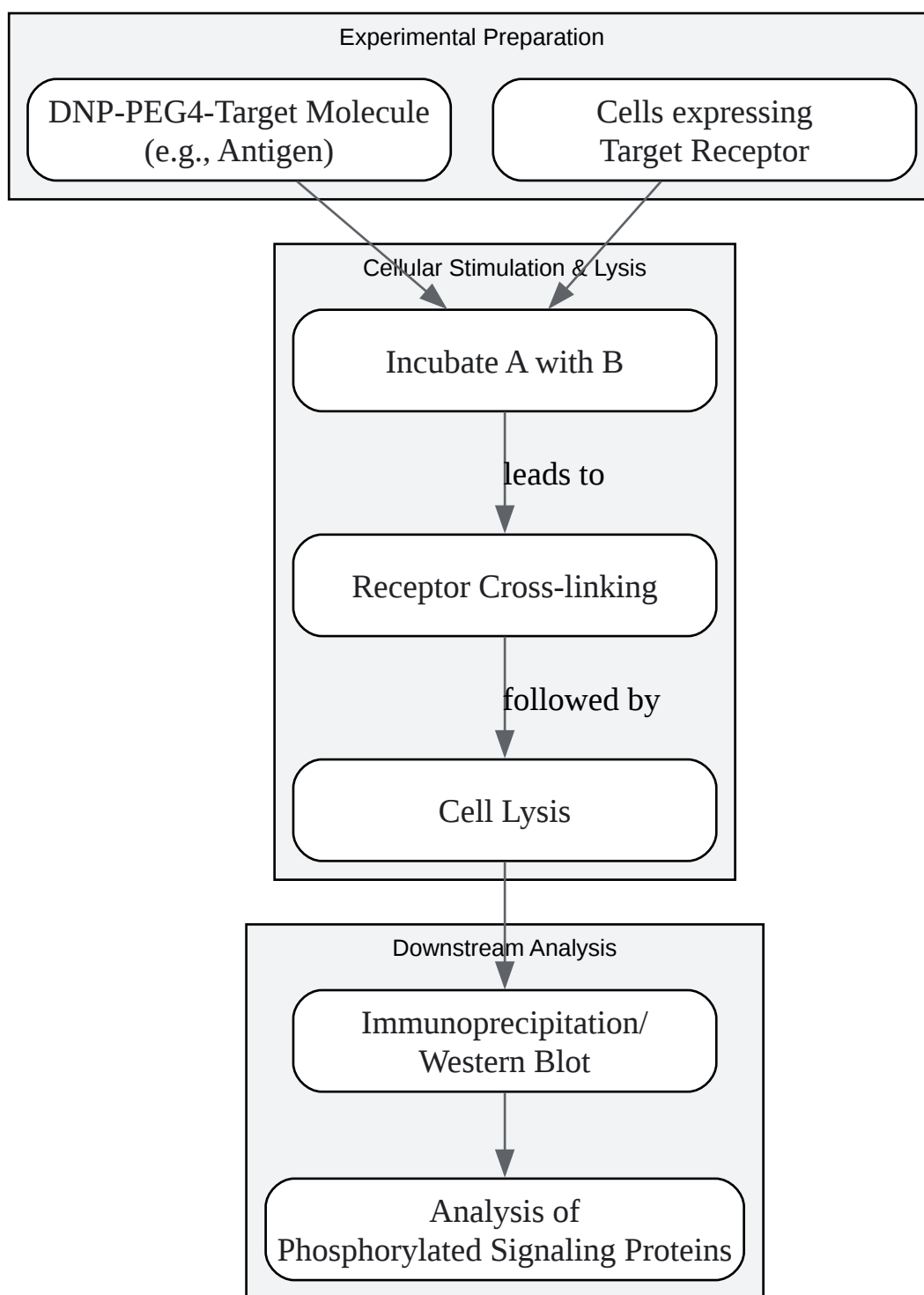
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Caption: Synthesis of **DNP-PEG4-alcohol**.

Signaling Pathways and Logical Relationships

While **DNP-PEG4-alcohol** is not directly involved in a specific signaling pathway as a signaling molecule itself, its application in immunology and cell biology often relates to the study of signaling cascades. For instance, when used to create multivalent antigens, it can be employed to investigate the cross-linking of B cell receptors (BCRs) and the subsequent initiation of downstream signaling events.

The following diagram illustrates a generalized workflow for using a DNP-conjugated molecule to study receptor-mediated signaling.



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Caption: Workflow for studying cell signaling.

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